

CAS number and molecular weight of 2-(Piperidin-3-YL)pyridine

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Compound of Interest

Compound Name: 2-(Piperidin-3-YL)pyridine

Cat. No.: B1590756

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An In-Depth Technical Guide to 2-(Piperidin-3-YL)pyridine

Introduction

2-(Piperidin-3-YL)pyridine, a heterocyclic compound, has garnered significant interest within the scientific community, particularly in the fields of medicinal chemistry and pharmacology. Its structural motif, featuring a pyridine ring linked to a piperidine ring, serves as a versatile scaffold for the development of novel therapeutic agents. This guide provides a comprehensive overview of the essential physicochemical properties, synthesis, and analytical considerations for this compound, tailored for researchers and professionals in drug discovery and development.

Physicochemical Properties

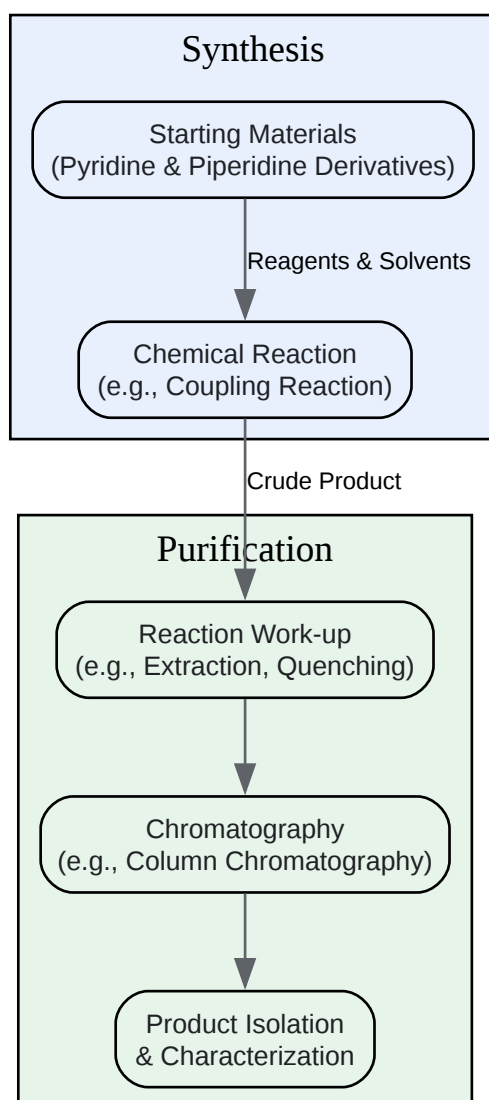
The fundamental characteristics of a compound are crucial for its identification, handling, and application in experimental settings. For **2-(Piperidin-3-YL)pyridine**, the key identifiers are its CAS (Chemical Abstracts Service) number and molecular weight. These properties are summarized in the table below. It is important to note that slight variations in naming conventions exist in literature and commercial sources; for instance, the compound is sometimes referred to as 3-(2-Pyridyl)piperidine.

Property	Value
CAS Number	40864-10-6[1]
Molecular Formula	C10H14N2[1][2][3][4][5]
Molecular Weight	162.23 g/mol [1][3][4][5]

Synthesis and Workflow

The synthesis of **2-(Piperidin-3-YL)pyridine** is a critical process for its availability in research and development. While various synthetic routes may exist, a common approach involves the chemical modification of pyridine and piperidine precursors. The selection of a specific synthetic pathway often depends on factors such as the availability of starting materials, desired yield, and scalability.

A generalized workflow for the synthesis and purification of **2-(Piperidin-3-YL)pyridine** is outlined below. This process typically begins with the coupling of appropriately functionalized pyridine and piperidine derivatives, followed by reaction work-up and purification steps to isolate the final product of high purity.



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Caption: A generalized workflow for the synthesis and purification of **2-(Piperidin-3-YL)pyridine**.

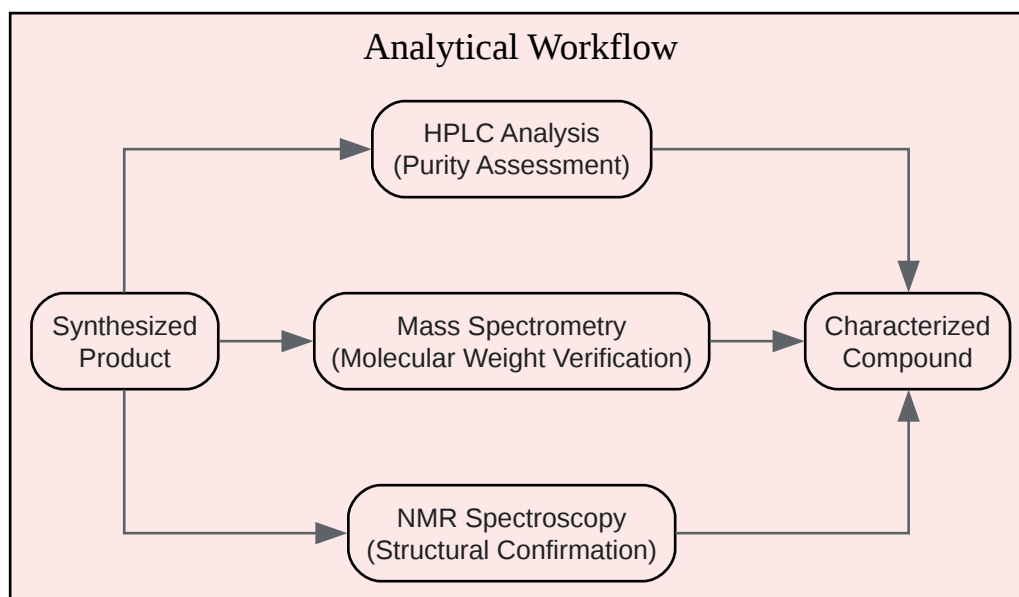
Analytical Characterization

To ensure the identity and purity of synthesized **2-(Piperidin-3-YL)pyridine**, a suite of analytical techniques is employed. These methods are essential for quality control and for the accurate interpretation of experimental results in subsequent biological or chemical assays.

Key Analytical Techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Provides detailed information about the molecular structure, including the connectivity of atoms and the stereochemistry of the compound.
- Mass Spectrometry (MS): Determines the molecular weight of the compound and can be used to elucidate its structure through fragmentation analysis.
- High-Performance Liquid Chromatography (HPLC): A powerful technique for assessing the purity of the compound and for quantifying its concentration in various matrices.

The following diagram illustrates a typical analytical workflow for the characterization of **2-(Piperidin-3-YL)pyridine**.



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Caption: A typical analytical workflow for the characterization of **2-(Piperidin-3-YL)pyridine**.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **2-(Piperidin-3-YL)pyridine**. While specific toxicity data may be limited, it is prudent to treat it as a potentially hazardous substance. Standard laboratory safety practices should be followed, including the use of personal protective equipment (PPE) such as safety glasses, gloves, and a

lab coat. The compound should be handled in a well-ventilated area, preferably within a fume hood, to minimize the risk of inhalation. For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

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